

An In-depth Technical Guide to MPI-0441138: A Potent Inducer of Apoptosis

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Compound of Interest

Compound Name: MPI-0441138

CAS No.: 827030-33-1

Cat. No.: B1662966

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **MPI-0441138**, a potent inducer of apoptosis with significant potential in cancer therapy. This document details the quantitative data from key studies, outlines the experimental protocols used to characterize the compound, and visualizes the associated signaling pathways and experimental workflows.

Quantitative Data Summary

MPI-0441138 (also known as EP128265) is a small molecule identified as 2-chloro-N-(4-methoxyphenyl)-N-methylquinazolin-4-amine.^{[1][2]} It has demonstrated potent in vitro and in vivo anti-cancer activity. The following tables summarize the key quantitative findings from the primary research articles.

In Vitro Activity of MPI-0441138

Assay	Result
Caspase-3 Activation (EC50 in T47D cells)	2 nM[1][2]
Cell Proliferation Inhibition (GI50 in T47D cells)	2 nM[1][2]
Tubulin Polymerization Inhibition	Effective inhibitor
Activity in Pgp-1 Overexpressing Cells	Effective

In Vivo Efficacy of MPI-0441138 in Xenograft Models

Cancer Model	Efficacy
MX-1 Human Breast Cancer	Efficacious
PC-3 Prostate Cancer	Efficacious

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the primary literature on **MPI-0441138**.

Caspase-3 Activation Assay (Colorimetric)

This assay quantifies the activity of caspase-3, a key executioner caspase in apoptosis.

Principle: The assay is based on the spectrophotometric detection of the chromophore p-nitroaniline (pNA) after its cleavage from the labeled substrate DEVD-pNA by caspase-3.[3] The amount of pNA released is proportional to the caspase-3 activity.

Protocol:

- **Cell Culture and Treatment:** Plate cells (e.g., T47D) in a 96-well plate and treat with various concentrations of **MPI-0441138**. Incubate for a specified period (e.g., 24 hours).
- **Cell Lysis:** Lyse the cells using a chilled cell lysis buffer.

- Assay Reaction:
 - Prepare a reaction buffer containing DTT.
 - Add the cell lysate to the reaction buffer.
 - Add the DEVD-pNA substrate to a final concentration of 200 μ M.[3]
 - Incubate at 37°C for 1-2 hours.[3]
- Data Acquisition: Measure the absorbance at 400-405 nm using a microplate reader.
- Analysis: The fold-increase in caspase-3 activity is determined by comparing the absorbance of treated samples to untreated controls.[3]

Cell Proliferation Assay (e.g., SRB or MTS Assay)

This assay measures the effect of **MPI-0441138** on the proliferation of cancer cell lines.

Principle: These assays are based on the measurement of cellular protein content (SRB) or the metabolic reduction of a tetrazolium salt by viable cells (MTS), which correlates with the number of viable cells.

Protocol:

- Cell Seeding: Seed cells in a 96-well plate at a predetermined density.
- Compound Treatment: After allowing the cells to attach, add serial dilutions of **MPI-0441138**.
- Incubation: Incubate the plates for a period that allows for multiple cell doublings (e.g., 72 hours).
- Assay Development:
 - SRB Assay: Fix the cells with trichloroacetic acid, stain with sulforhodamine B, and then solubilize the bound dye.
 - MTS Assay: Add the MTS reagent to the culture medium and incubate to allow for color development.

- **Data Acquisition:** Measure the absorbance at the appropriate wavelength (e.g., 510 nm for SRB, 490 nm for MTS) using a microplate reader.
- **Analysis:** Calculate the GI50 value, which is the concentration of the compound that inhibits cell growth by 50%.

Tubulin Polymerization Assay

This assay assesses the in vitro effect of **MPI-0441138** on the polymerization of purified tubulin.

Principle: The polymerization of tubulin into microtubules causes an increase in light scattering, which can be measured as an increase in absorbance at 340 nm.^{[4][5]}

Protocol:

- **Reagent Preparation:**
 - Reconstitute purified tubulin in a general tubulin buffer.
 - Prepare a reaction mix containing GTP and glycerol.
- **Assay Setup:**
 - Pre-warm a 96-well plate to 37°C.^{[4][5]}
 - Add **MPI-0441138** at various concentrations to the wells.
- **Initiation of Polymerization:** Add the cold tubulin solution to the wells to initiate polymerization.
- **Data Acquisition:** Immediately begin measuring the absorbance at 340 nm every 60 seconds for 60 minutes in a temperature-controlled microplate reader set at 37°C.^[6]
- **Analysis:** The rate and extent of tubulin polymerization are determined by the change in absorbance over time. The effect of **MPI-0441138** is compared to control wells (vehicle) and known tubulin inhibitors or stabilizers.

In Vivo Xenograft Efficacy Studies

These studies evaluate the anti-tumor activity of **MPI-0441138** in a living organism.

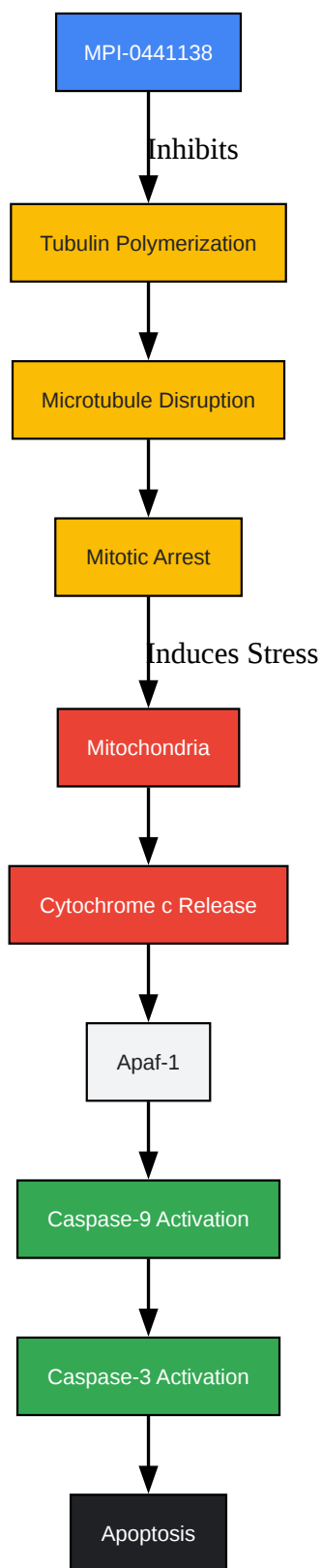
Principle: Human cancer cells are implanted into immunocompromised mice to form tumors. The effect of **MPI-0441138** on tumor growth is then monitored over time.

Protocol:

- Animal Model: Use immunocompromised mice (e.g., nude or SCID mice).
- Tumor Implantation:
 - Inject a suspension of human cancer cells (e.g., MX-1 or PC-3) subcutaneously into the flank of the mice.^[7]
 - Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- Treatment:
 - Randomize the mice into treatment and control groups.
 - Administer **MPI-0441138** via a suitable route (e.g., oral gavage or intraperitoneal injection) according to a predetermined dosing schedule. The control group receives the vehicle.
- Monitoring:
 - Measure tumor volume using calipers at regular intervals (e.g., twice weekly).
 - Monitor the body weight of the mice as an indicator of toxicity.
- Endpoint: The study is terminated when the tumors in the control group reach a predetermined size or at a specified time point.
- Analysis: Compare the tumor growth in the treated groups to the control group to determine the percentage of tumor growth inhibition.

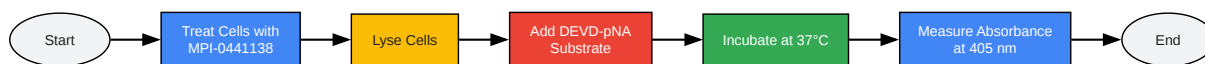
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key mechanisms of action and experimental processes associated with **MPI-0441138**.



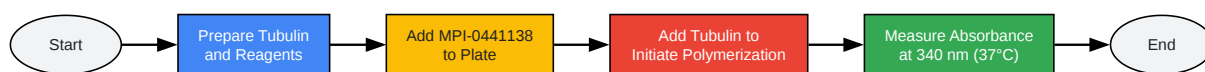
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Caption: Apoptotic pathway induced by **MPI-0441138**.



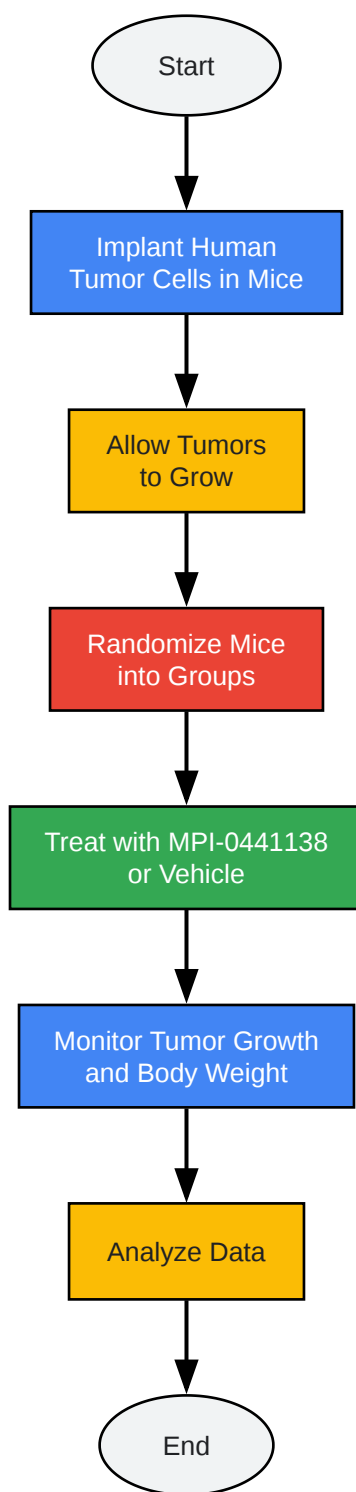
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Caption: Workflow for the Caspase-3 Activation Assay.



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Caption: Workflow for the Tubulin Polymerization Assay.



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Caption: Workflow for In Vivo Xenograft Efficacy Studies.

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